

2-Phenylpropanal: A Comprehensive Technical Guide on Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: (R)-2-phenylpropanal

Cat. No.: B1361230

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Phenylpropanal, also known as hydratropaldehyde, is an aromatic aldehyde with the chemical formula $C_9H_{10}O$. It is a colorless to pale yellow liquid with a characteristic floral, green odor reminiscent of hyacinth.[1] This compound is utilized as a fragrance ingredient in various consumer products and as a flavoring agent in foods.[1][2] In the realm of scientific research and drug development, 2-phenylpropanal and its derivatives are of interest as intermediates in organic synthesis.[2] This technical guide provides an in-depth overview of the safety, toxicity, and handling of 2-phenylpropanal, with a focus on quantitative data, experimental protocols, and relevant biological pathways to inform risk assessment and ensure safe laboratory practices.

Toxicological Profile

The toxicological profile of 2-phenylpropanal has been evaluated through various studies to determine its potential hazards to human health. The primary concerns are acute toxicity, irritation, sensitization, and potential reproductive effects.

Acute Toxicity

Acute toxicity studies assess the adverse effects that may occur shortly after a single exposure to a substance. For 2-phenylpropanal, data is available for oral and dermal routes of exposure.

Endpoint	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	2800 mg/kg	[3]
LD ₅₀	Rabbit	Dermal	> 5000 mg/kg	[3]

Table 1: Acute
Toxicity of 2-
Phenylpropanal

The acute oral toxicity of 2-phenylpropanal is typically determined using the Acute Toxic Class Method (OECD Guideline 423). In this stepwise procedure, a single dose of the substance is administered to a small number of animals (usually rats).[4] Observations for signs of toxicity are made for up to 14 days.[5] The starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg body weight). The outcome of the first animal determines the dose for the next, with the objective of identifying the dose that causes mortality in some animals but not others, thereby classifying the substance into a toxicity category. Animals are observed for changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.[4]

The acute dermal toxicity is assessed by applying the substance to the shaved skin of an animal, typically a rabbit, for 24 hours.[6] A limit test is often performed at a dose of 2000 mg/kg body weight.[6] The test area is covered with a porous gauze dressing and non-irritating tape. Observations for mortality and clinical signs of toxicity are conducted for 14 days.[6]

Irritation and Sensitization

2-Phenylpropanal is classified as a skin irritant.[7] Studies in rabbits have shown that it can cause slight to moderate erythema (redness) and edema (swelling).[8][9]

Endpoint	Species	Result	Reference
Skin Irritation	Rabbit	Irritant	[7]

Table 2: Skin Irritation
Data for 2-
Phenylpropanal

This test involves the application of 0.5 mL of the liquid test substance to a small area of shaved skin on a rabbit.[9] The area is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.[10] After removal of the patch, the skin is examined for erythema and edema at 1, 24, 48, and 72 hours, and periodically for up to 14 days to assess the reversibility of any effects.[11] The severity of the skin reactions is scored according to a standardized scale.[8]

2-Phenylpropanal is classified as a serious eye irritant.[7] In vivo studies in rabbits have demonstrated that it can cause conjunctival redness, chemosis (swelling), and discharge.[12][13][14]

Endpoint	Species	Result	Reference
Eye Irritation	Rabbit	Serious Irritant	[7]

Table 3: Eye Irritation
Data for 2-
Phenylpropanal

In this test, 0.1 mL of the liquid substance is instilled into the conjunctival sac of one eye of a rabbit, with the other eye serving as a control.[13] The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis at 1, 24, 48, and 72 hours after application.[12][14] The severity of the lesions is scored to determine the irritation potential.[14]

2-Phenylpropanal is known to be a skin sensitizer, meaning it can cause an allergic skin reaction upon repeated contact.[7]

Endpoint	Test Type	Result	Reference
Skin Sensitization	Local Lymph Node Assay (LLNA)	Sensitizer	[3]

Table 4: Skin
Sensitization Data for
2-Phenylpropanal

The LLNA is a murine model used to assess the skin sensitization potential of a substance. The test material is applied to the dorsum of the ears of mice for three consecutive days. During this induction phase, sensitizers induce a primary proliferation of lymphocytes in the draining auricular lymph nodes. On day 6, the mice are injected with ^3H -methyl thymidine, and the proliferation of lymph node cells is measured by quantifying the incorporation of the radiolabel. A stimulation index (SI) is calculated by comparing the proliferation in treated groups to that in a vehicle control group. An SI of 3 or greater is typically considered a positive result, indicating that the substance is a skin sensitizer.

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

Limited specific data on the genotoxicity of 2-phenylpropanal is publicly available. Further testing, such as the Ames test (OECD 471) for gene mutations and in vitro mammalian chromosomal aberration tests (OECD 473), would be required for a comprehensive assessment.

There are currently no specific long-term carcinogenicity studies available for 2-phenylpropanal. Standard carcinogenicity bioassays (OECD 451) in rodents would be necessary to evaluate its carcinogenic potential.[\[15\]](#)[\[16\]](#)

2-Phenylpropanal is suspected of damaging fertility or the unborn child.[\[7\]](#) However, specific quantitative data from reproductive and developmental toxicity studies, such as No-Observed-Adverse-Effect Level (NOAEL) or Lowest-Observed-Adverse-Effect-Level (LOAEL), are not readily available in the public domain.

This study is designed to assess the potential adverse effects of a substance on the pregnant female and the developing embryo and fetus.[\[17\]](#)[\[18\]](#) The test substance is typically administered to pregnant rats or rabbits during the period of organogenesis.[\[18\]](#)[\[19\]](#) Dams are observed for clinical signs of toxicity, and at the end of the gestation period, fetuses are examined for external, visceral, and skeletal abnormalities.[\[17\]](#)[\[20\]](#)

Metabolism and Toxicokinetics

Understanding the metabolic fate of 2-phenylpropanal is crucial for assessing its potential toxicity. As a flavoring agent, it is expected to be metabolized and excreted.[\[21\]](#) Once absorbed, 2-phenylpropanal can be oxidized to its corresponding carboxylic acid, 2-phenylpropanoic acid. This acid can then be conjugated with glucuronic acid and excreted in

the urine. Another potential metabolic pathway involves β -oxidation to benzoic acid or phenylacetic acid derivatives, which are then conjugated with glycine or glutamine before excretion.[21]

A relevant metabolic pathway to consider is that of the antiepileptic drug felbamate. Felbamate is metabolized to a reactive intermediate, 2-phenylpropenal (atropaldehyde), which is structurally related to 2-phenylpropanal and is implicated in felbamate-induced toxicity. This pathway involves hydrolysis, oxidation, and subsequent elimination reactions.



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Caption: Proposed metabolic pathway of felbamate to the reactive metabolite 2-phenylpropenal.

Handling and Safety Precautions

Given its hazardous properties, appropriate safety measures must be implemented when handling 2-phenylpropanal in a laboratory or industrial setting.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles.[2]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing should be worn to prevent skin contact.[2]
- Respiratory Protection: In case of insufficient ventilation or potential for aerosol formation, a suitable respirator should be used.[2]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[2]

Storage

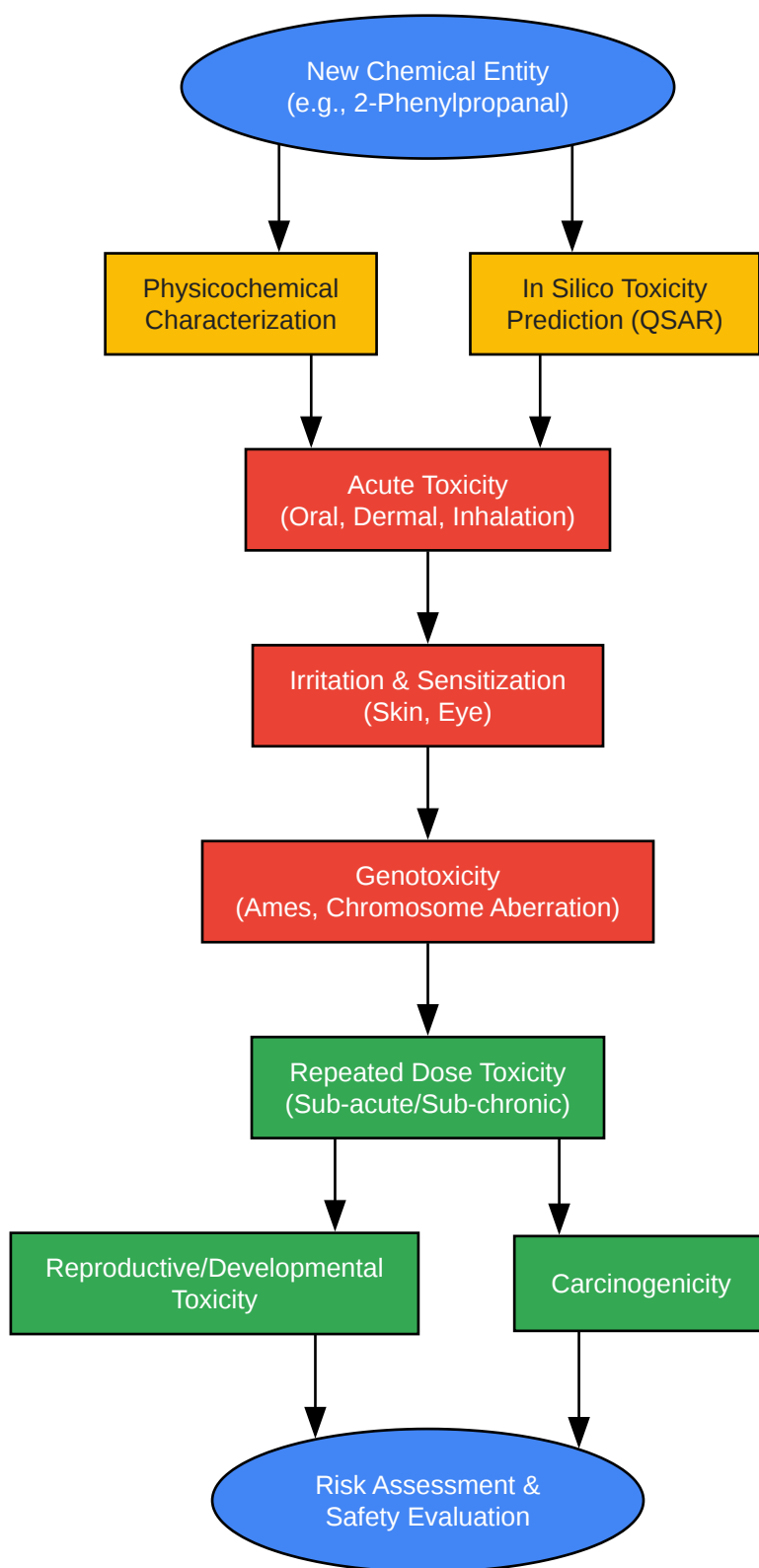
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep away from heat, sparks, and open flames.
- Store separately from strong oxidizing agents, strong bases, and strong reducing agents.

Spills and Disposal

- In case of a spill, absorb with an inert material and place in a suitable container for disposal.
[\[2\]](#)
- Avoid discharge into the environment.[\[2\]](#)
- Dispose of waste in accordance with local, state, and federal regulations.[\[2\]](#)

Experimental Workflow for Safety Assessment

A systematic approach is necessary to evaluate the safety of a chemical like 2-phenylpropanal. The following diagram illustrates a typical workflow for toxicological assessment.



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Caption: A typical workflow for the toxicological safety assessment of a chemical compound.

Conclusion

2-Phenylpropanal is a compound with moderate acute toxicity, and it is a known skin and serious eye irritant, as well as a skin sensitizer. There is also a suspicion of reproductive toxicity, although detailed public data is lacking. Researchers, scientists, and drug development professionals must handle this chemical with appropriate safety precautions, including the use of personal protective equipment and engineering controls, to minimize exposure and potential adverse health effects. A thorough understanding of its toxicological profile and adherence to safe handling guidelines are paramount for its responsible use in research and development. Further studies are warranted to fully elucidate its genotoxic, carcinogenic, and reproductive toxicity potential.

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